

Personal protective equipment for handling Boc-D-Met-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-Met-OH

Cat. No.: B558481

[Get Quote](#)

Essential Safety and Handling Guide for Boc-D-Met-OH

For researchers, scientists, and professionals in drug development, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Boc-D-Met-OH** (N-tert-Butoxycarbonyl-D-methionine), a key building block in peptide synthesis.

Personal Protective Equipment (PPE)

When handling **Boc-D-Met-OH**, a comprehensive approach to personal protection is critical. The following personal protective equipment is recommended to minimize exposure and ensure safety.^{[1][2][3]}

Engineering Controls:

- Ensure adequate ventilation in the handling area. Use of a chemical fume hood is recommended, especially when working with powders to minimize inhalation of dust.

Respiratory Protection:

- A NIOSH-approved N95 or P1 respirator should be used when handling the powder form of this compound to prevent inhalation of dust particles.^{[1][2][3]}

Eye and Face Protection:

- Chemical safety goggles or glasses that meet EN 166 (EU) or NIOSH (US) standards are mandatory to protect against dust particles and potential splashes.[\[1\]](#)[\[4\]](#)

Hand Protection:

- Chemically resistant gloves, such as nitrile rubber, should be worn.[\[1\]](#) Gloves must be inspected before use and disposed of properly after handling the chemical.[\[4\]](#)

Skin and Body Protection:

- A lab coat or other protective clothing should be worn to prevent skin contact.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Boc-D-Met-OH**, providing a quick reference for its physical and chemical properties.

Property	Value
CAS Number	5241-66-7 [1] [2] [5]
Molecular Formula	C ₁₀ H ₁₉ NO ₄ S [1] [2]
Molecular Weight	249.33 g/mol [1] [2] [5]
Melting Point	47-50 °C (literature) [3] [6]
Storage Temperature	2-8 °C [5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational procedure is crucial for the safe handling of **Boc-D-Met-OH**.

- Preparation:
 - Before handling, ensure that the work area is clean and uncluttered.

- Verify that a safety shower and eyewash station are readily accessible.
- Don all required personal protective equipment as outlined above.
- Weighing and Dispensing:
 - Conduct all weighing and dispensing of the powdered compound within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
 - Use appropriate tools (e.g., spatulas) for transferring the solid. Avoid creating dust clouds.
- Dissolving:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - If the solvent is volatile, perform this step in a fume hood.
- Reaction Setup:
 - Ensure all glassware is properly secured.
 - If the reaction is to be heated, use a suitable heating mantle and monitor the temperature closely.
- Post-Handling:
 - Thoroughly clean all equipment used for handling **Boc-D-Met-OH**.
 - Wash hands and any exposed skin with soap and water after completing the work and before leaving the laboratory.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.[\[7\]](#)[\[9\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[9\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[\[9\]](#)[\[10\]](#)

Disposal Plan

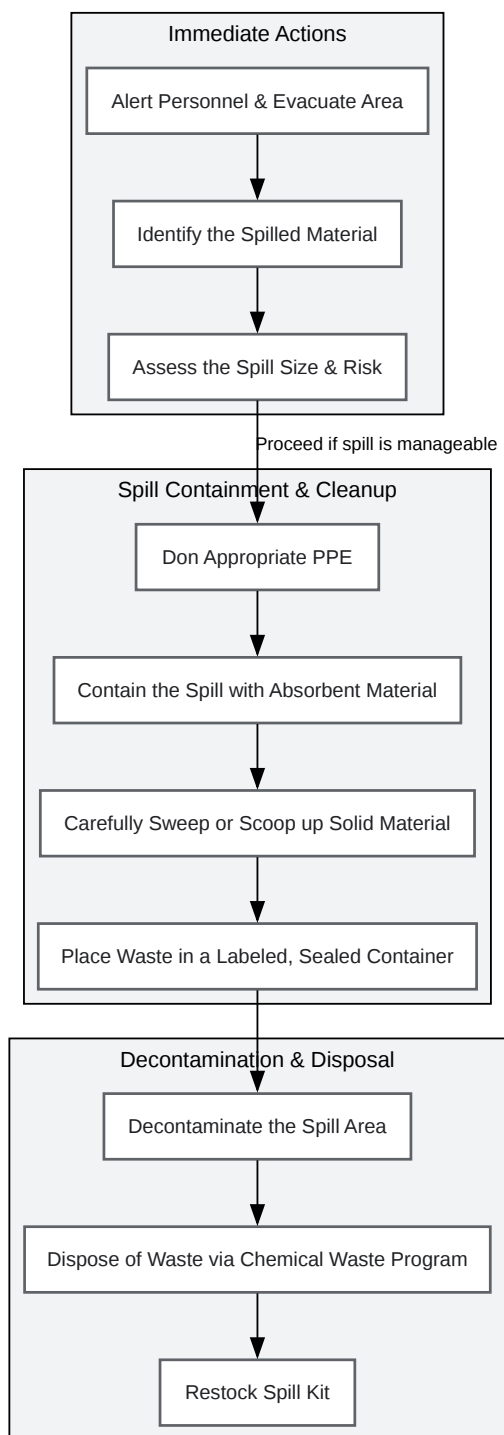
Proper disposal of **Boc-D-Met-OH** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of unused or waste **Boc-D-Met-OH** in accordance with local, state, and federal regulations. It should be treated as chemical waste and disposed of through a licensed waste disposal company. Do not allow the chemical to enter drains or waterways.[\[4\]](#)
- Contaminated Packaging: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. The cleaned containers can then be disposed of as regular laboratory waste, unless otherwise specified by local regulations.

Chemical Spill Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of **Boc-D-Met-OH**.

Workflow for Boc-D-Met-OH Spill Response

[Click to download full resolution via product page](#)

Caption: Logical workflow for a chemical spill response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc- D -Met-OH = 98.0 TLC 5241-66-7 [sigmaaldrich.com]
- 2. Boc- D -Met-OH = 98.0 TLC 5241-66-7 [sigmaaldrich.com]
- 3. Boc-L-methionine, 99% | 2488-15-5 | N-(tert-Butoxycarbonyl)-L-methionine, Boc-Met-OH [ottokemi.com]
- 4. westliberty.edu [westliberty.edu]
- 5. Boc-D-Met-OH [carbolution.de]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 8. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
- 9. echemi.com [echemi.com]
- 10. Lab Accident/First Aid Information | Environmental Health and Safety [ehs.uconn.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-D-Met-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558481#personal-protective-equipment-for-handling-boc-d-met-oh\]](https://www.benchchem.com/product/b558481#personal-protective-equipment-for-handling-boc-d-met-oh)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com